

Application Notes and Protocols for DMX-129 in Immunofluorescence Staining

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DMX-129
Cat. No.: B15618236

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

DMX-129 is a novel, xanthene-based fluorescent probe designed for the sensitive and selective detection of peroxynitrite (ONOO^-) in living cells and tissues. Peroxynitrite is a highly reactive nitrogen species (RNS) that plays a crucial role in various physiological and pathological processes, including inflammation, neurodegeneration, and cardiovascular diseases. As a "turn-on" fluorescent probe, **DMX-129** exhibits a significant increase in fluorescence intensity upon reaction with peroxynitrite, enabling clear visualization and quantification of this transient molecule in biological systems. These characteristics make **DMX-129** a valuable tool for researchers in cell biology, pharmacology, and drug development to investigate the roles of oxidative and nitrative stress in health and disease.

The core mechanism of **DMX-129** involves the specific cleavage of a C=N bond by peroxynitrite, which releases the fluorophore and results in a strong fluorescent signal.^{[1][2]} This high selectivity allows for the precise detection of peroxynitrite with minimal interference from other reactive oxygen and nitrogen species.^{[1][2]}

Quantitative Data Summary

The performance of **DMX-129** as a fluorescent probe for peroxynitrite has been characterized by its sensitivity, linearity, and selectivity. The following tables summarize the key quantitative parameters of **DMX-129**.

Table 1: Spectroscopic and Performance Characteristics of **DMX-129**

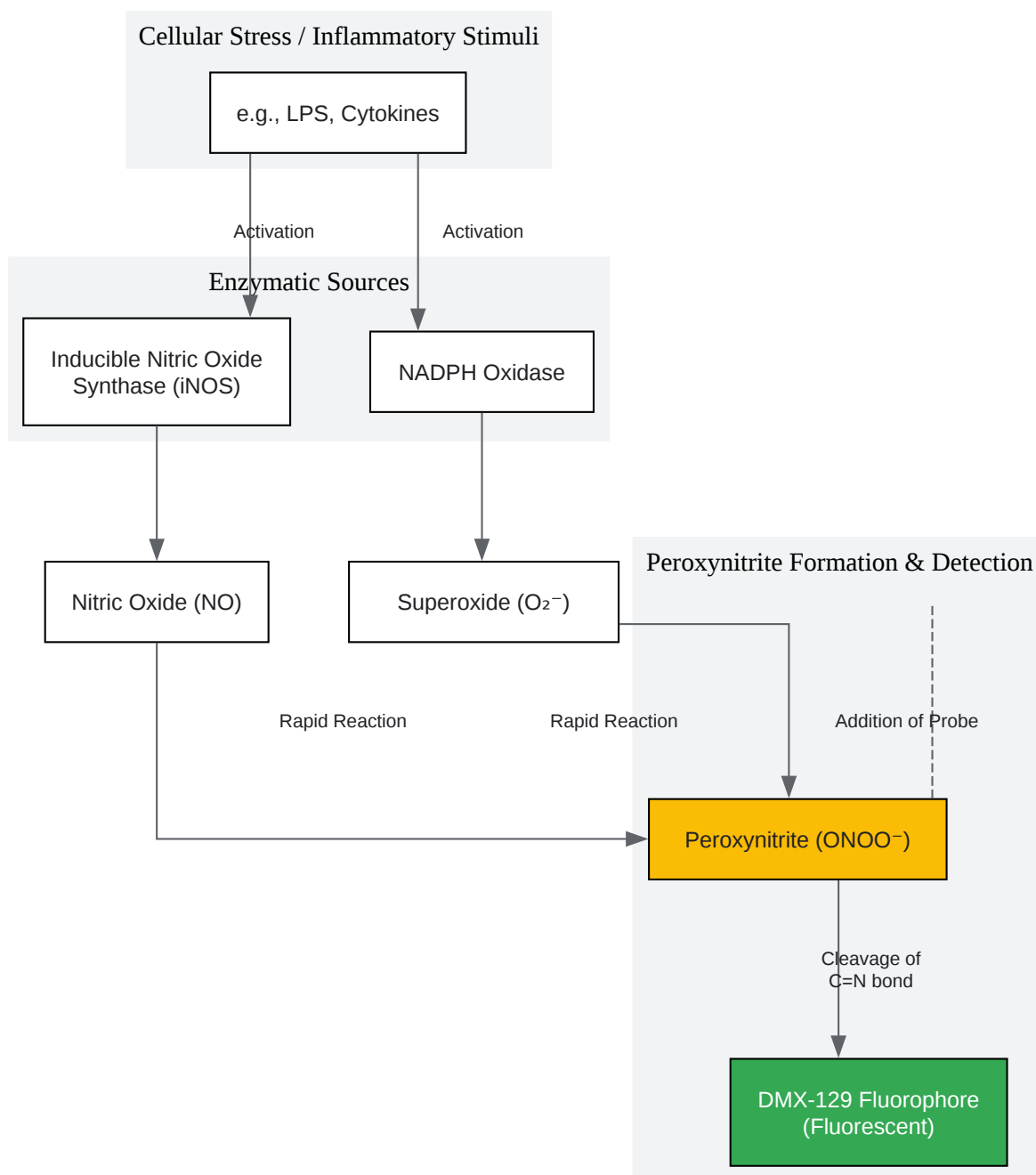
Parameter	Value	Reference
Excitation Wavelength (max)	~488 nm	[1][2]
Emission Wavelength (max)	~525 nm	[1][2]
Detection Limit	37 nM	[1][2]
Linear Range	0-9 μ M	[1][2]
Response Time	< 3 seconds	[2]

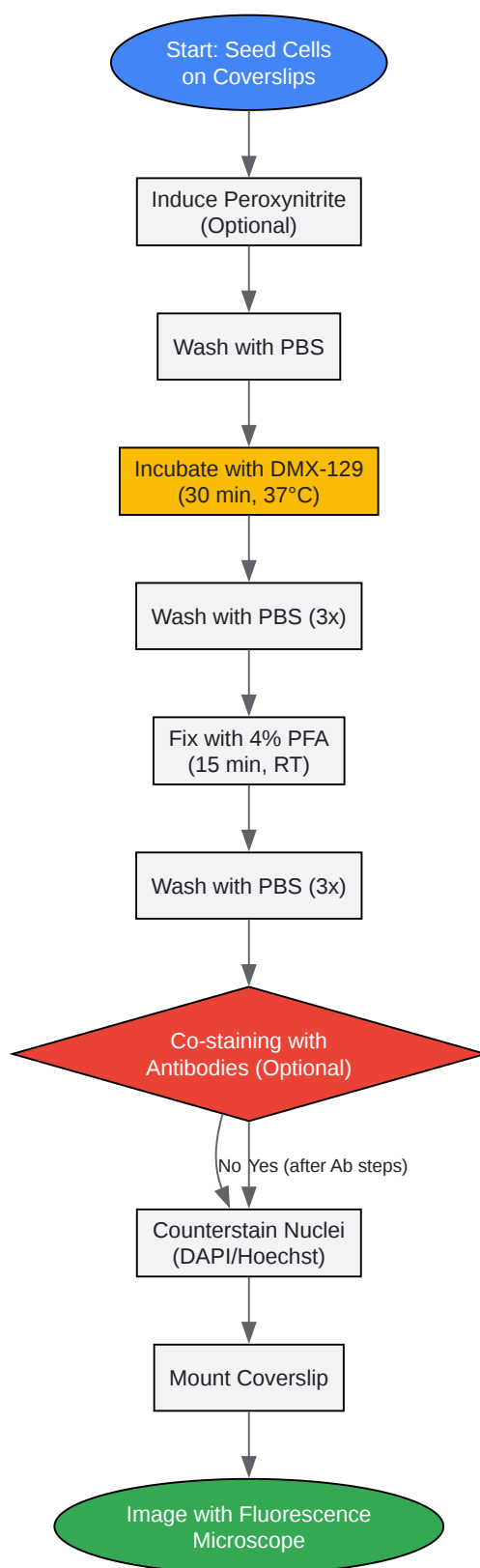
Table 2: Selectivity of **DMX-129**

Interfering Species	Fluorescence Response	Reference
Peroxynitrite (ONOO ⁻)	Strong Increase	[1][2]
Nitric Oxide (NO)	Negligible	[1][2]
Superoxide (O ₂ ⁻)	Negligible	[1][2]
Hydrogen Peroxide (H ₂ O ₂)	Negligible	[1][2]
Hypochlorite (OCl ⁻)	Negligible	[1][2]

Signaling Pathway and Detection Mechanism

DMX-129 is not directly involved in a signaling pathway but rather serves as an indicator of a downstream effector molecule, peroxynitrite, which is formed from the reaction of nitric oxide (NO) and superoxide (O₂⁻). The generation of these precursors can be initiated by various signaling cascades, often associated with inflammation and cellular stress.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A xanthene-based fluorescent probe for detection of peroxynitrite in living cells and zebrafish - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for DMX-129 in Immunofluorescence Staining]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15618236#dmx-129-in-immunofluorescence-staining]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com